

The Role of Diaporthin in Fungal Pathogenesis: A Technical Guide

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Compound of Interest

Compound Name: *Diaporthin*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the fungal secondary metabolite **diaporthin**, focusing on its biosynthesis, its critical role as a phytotoxin in fungal pathogenesis, and its broader biological activities. This document synthesizes current knowledge, presents available data, and provides detailed experimental protocols for its study.

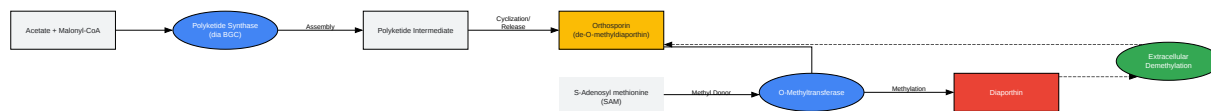
Introduction to Diaporthin

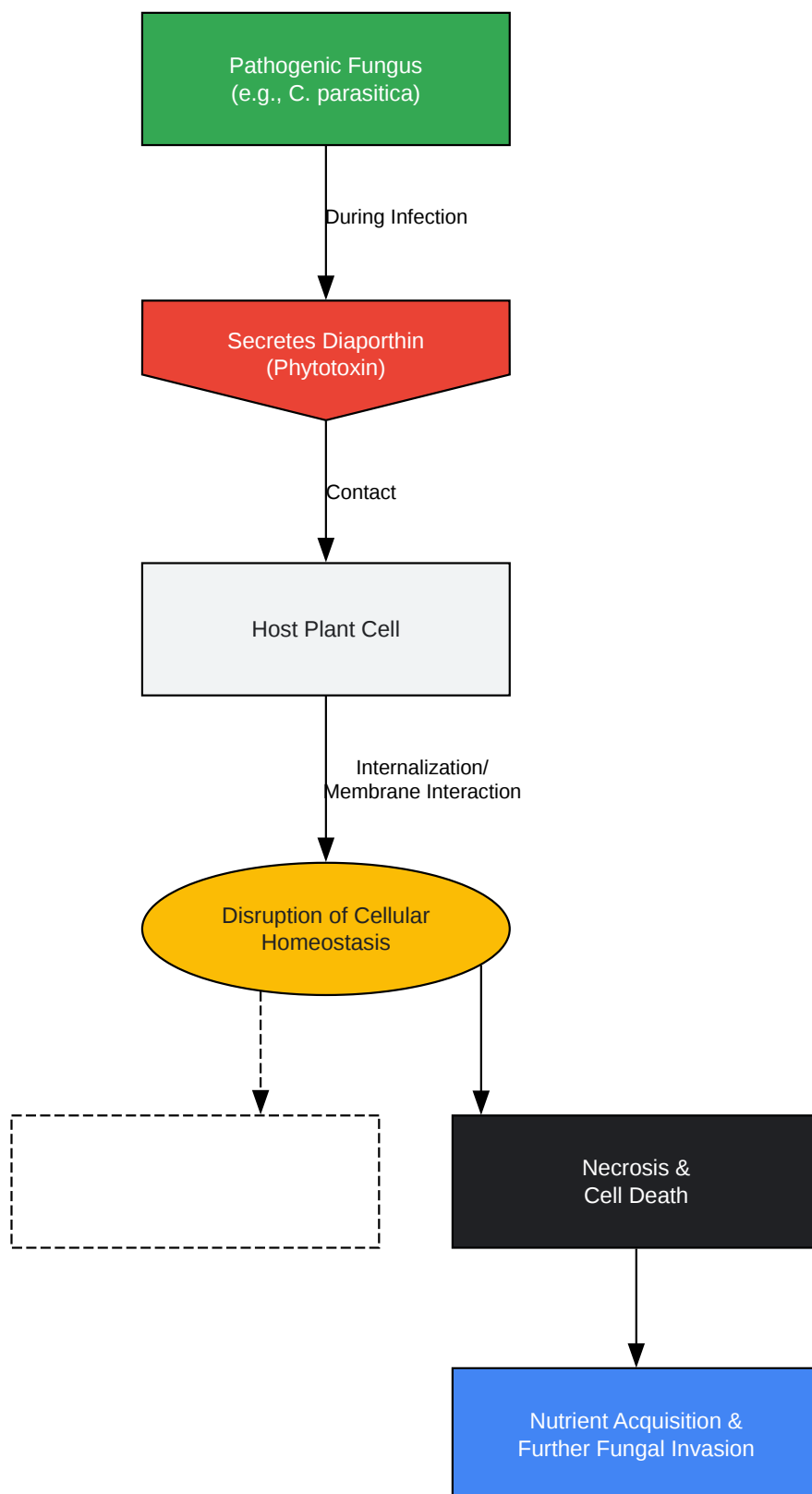
Diaporthin is a polyketide-derived isocoumarin, a class of secondary metabolites produced by various fungal species, including those from the genera *Diaporthe*, *Aspergillus*, *Cryphonectria*, and *Daldinia*.^{[1][2][3][4][5]} First identified as a phytotoxin from *Cryphonectria parasitica* (formerly *Endothia parasitica*), the causative agent of chestnut blight, **diaporthin** plays a significant role as a virulence factor in plant pathogenesis.^[2] Its ability to induce necrotic lesions in host tissues underscores its importance in the disease cycle of many plant pathogenic fungi.^{[2][6]} This guide explores the multifaceted biological role of **diaporthin**, from its genetic origins to its functional impact on host organisms.

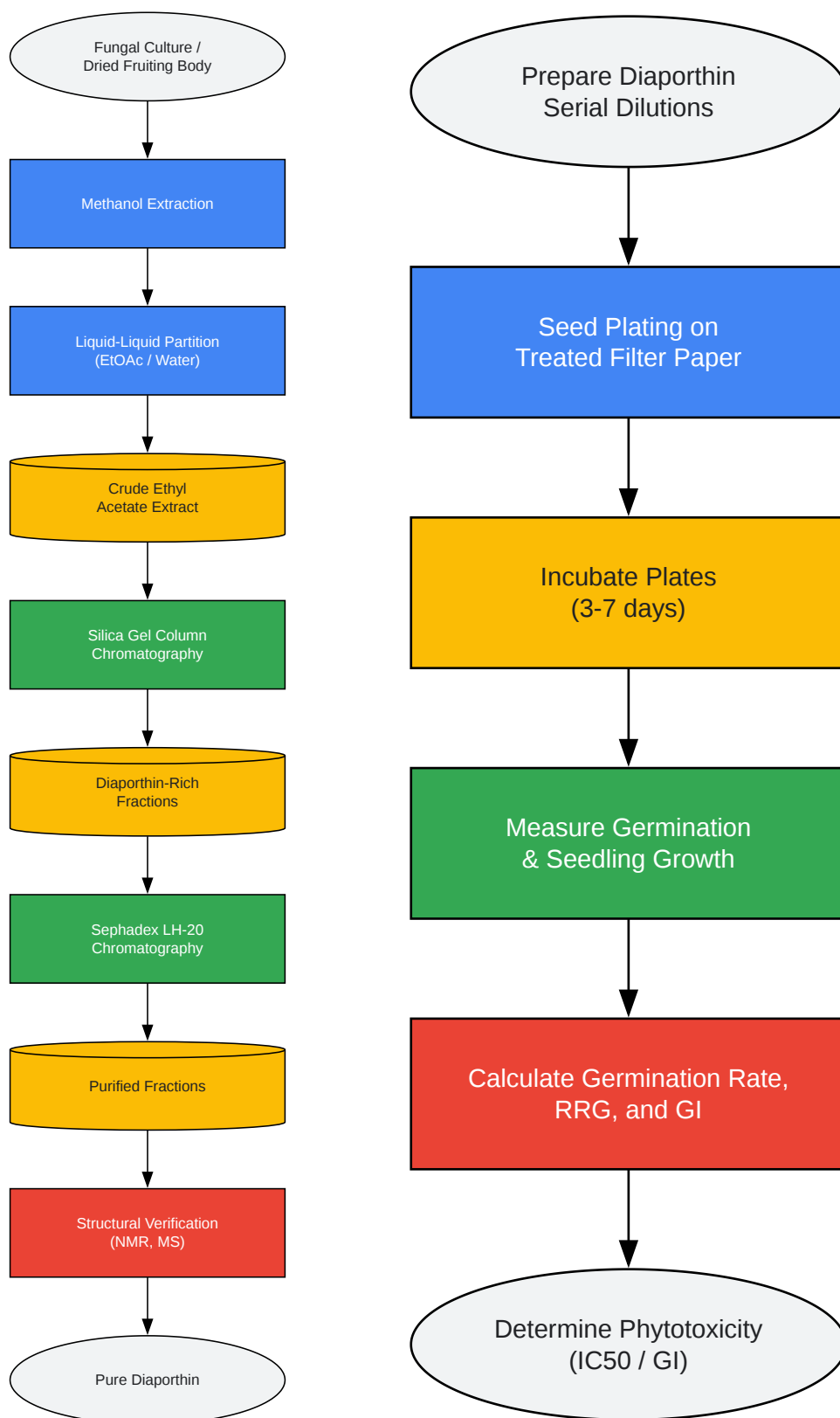
Biosynthesis of Diaporthin

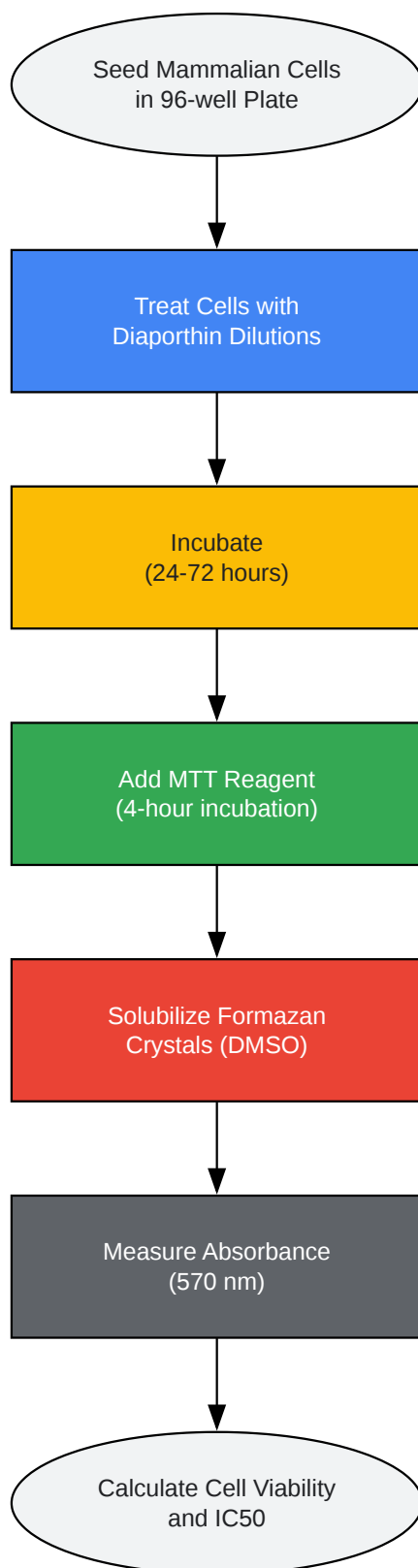
The biosynthesis of **diaporthin** originates from a polyketide pathway, with its core structure assembled by a polyketide synthase (PKS).^[7] The biosynthetic origin has been confirmed through the incorporation of [1-14C]acetate and [methyl-14C]methionine.^[6]

Recent studies have identified a dedicated dia biosynthetic gene cluster (BGC) responsible for the production of **diaporthin** and related compounds.[7] A key intermediate in this pathway is orthosporin (de-O-methyl**diaporthin**). **Diaporthin** is synthesized intracellularly through the O-methylation of orthosporin.[1][5] Conversely, the presence of extracellular orthosporin may result from the de-O-methylation of **diaporthin**, suggesting a dynamic interplay between these two metabolites.[6] The methylation inhibitor ethionine has been shown to affect the production of both compounds, further supporting this relationship.[6]









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References

- 1. Diaporthin and Orthosporin from the Fruiting Body of *Daldinia concentrica* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. bioaustralis.com [bioaustralis.com]
- 3. Cytotoxicity and genotoxicity of versicolorins and 5-methoxysterigmatocystin in A549 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. scispace.com [scispace.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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